

Vanadyl Acetylacetonate (CAS 3153-26-2): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Vanadyl(IV) Acetylacetonate

Cat. No.: B15871939

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An In-depth Exploration of the Properties, Hazards, and Applications of a Versatile Vanadium Complex

Introduction: The Unique Profile of Vanadyl Acetylacetonate

Vanadyl acetylacetonate, with the chemical formula $\text{VO}(\text{acac})_2$, is a blue-green, crystalline solid that has garnered significant attention in both academic research and industrial applications.^[1]^[2] This coordination complex, consisting of a central vanadyl group (VO^{2+}) chelated by two acetylacetonate (acac^-) ligands, possesses a unique square pyramidal structure.^[1]^[3] Its paramagnetic nature and solubility in polar organic solvents contribute to its utility in a diverse range of chemical transformations.^[1]^[3] This guide provides a detailed overview of the physicochemical properties, potential hazards, and key applications of Vanadyl acetylacetonate, offering valuable insights for professionals in drug development, materials science, and organic synthesis.

Physicochemical Properties of Vanadyl Acetylacetonate

A thorough understanding of the physical and chemical characteristics of Vanadyl acetylacetonate is fundamental to its effective and safe utilization. The key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	3153-26-2	[1] [4]
Molecular Formula	C ₁₀ H ₁₄ O ₅ V	[1] [4]
Molecular Weight	265.16 g/mol	[4] [5]
Appearance	Blue-green crystalline solid/powder	[1] [6]
Melting Point	235-259 °C (decomposes)	[7] [8]
Solubility	Soluble in polar organic solvents such as acetone, chloroform, ether, ethanol, and benzene. Insoluble in water.	[1] [7] [8]
Density	Approximately 1.5 g/cm ³	[7]
Stability	Stable under normal conditions, but is air and moisture sensitive.	[8] [9] [10]

Safety and Hazard Profile

Vanadyl acetylacetonate is classified as a hazardous substance and requires careful handling to mitigate potential risks.[\[6\]](#)[\[11\]](#)

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards associated with chemical

substances. For Vanadyl acetylacetonate, the primary hazard classifications are:

- Acute Toxicity (Oral), Category 4: Harmful if swallowed.[6][12]
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[6][12]
- Serious Eye Damage/Eye Irritation, Category 2: Causes serious eye irritation.[6][12]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory tract irritation): May cause respiratory irritation.[6][12]

GHS Pictograms and Precautionary Statements

The following diagram illustrates the GHS pictograms associated with Vanadyl acetylacetonate, visually conveying its primary hazards.

Caption: GHS Pictogram for Vanadyl Acetylacetonate.

Precautionary Measures for Safe Handling:

Due to its hazardous nature, strict adherence to safety protocols is imperative when working with Vanadyl acetylacetonate. Key precautionary statements include:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][13] Wash skin thoroughly after handling.[13] Do not eat, drink, or smoke when using this product.[13] Use only outdoors or in a well-ventilated area.[6][13] Wear protective gloves, protective clothing, eye protection, and face protection.[6][13]
- Response: If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.[6][9] If on skin, wash with plenty of water.[9] If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do, and continue rinsing.[6][9] If eye irritation persists, get medical advice/attention.[6] If inhaled, remove the person to fresh air and keep comfortable for breathing.[9]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[6] Store locked up. The compound is air and moisture sensitive and should be stored under an inert atmosphere.[8]

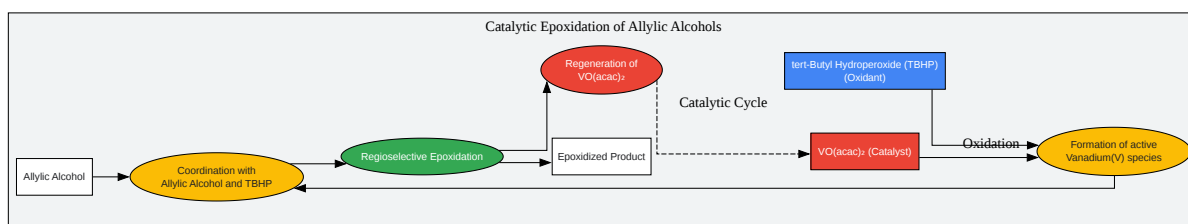
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[6]

Applications in Research and Development

The unique chemical properties of Vanadyl acetylacetonate have led to its application in several key areas of research and development.

Catalysis in Organic Synthesis

Vanadyl acetylacetonate is a widely used catalyst in organic synthesis, particularly in oxidation reactions.[2][14] It is notably effective in the epoxidation of allylic alcohols when used in conjunction with tert-butyl hydroperoxide (TBHP).[1][3] This catalytic system exhibits remarkable regioselectivity, exclusively oxidizing the double bond at the allylic position.[1] The proposed mechanism involves the oxidation of the vanadium(IV) center to a vanadium(V) species by TBHP, which then coordinates with the alcohol of the substrate, directing the epoxidation to the nearby double bond.[1]



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Caption: Catalytic cycle of VO(acac)₂ in allylic alcohol epoxidation.

Beyond epoxidation, it also serves as a catalyst for the oxidation of other functional groups, such as the conversion of tertiary amines to N-oxides and thioethers to sulfoxides.^[14] Its role in promoting the oxidation of aldehydes to carboxylic acids or esters using hydrogen peroxide aligns with the principles of green chemistry by minimizing the use of hazardous reagents.^[15]

Precursor in Materials Science

Vanadyl acetylacetonate is utilized as a precursor for the synthesis of vanadium-containing materials.^{[2][8]} Notably, it is employed in the preparation of vanadium dioxide (VO_2) thin films through methods like chemical vapor deposition (CVD).^{[7][8]} These films are of significant interest for applications in "smart" windows and data storage devices due to their thermochromic properties.^[7]

Biomedical Research and Insulin-Mimetic Properties

An exciting area of research involves the biomedical applications of Vanadyl acetylacetonate. It has been shown to exhibit insulin-mimetic properties by stimulating the phosphorylation of key proteins in the insulin signaling pathway, such as protein kinase B (Akt) and glycogen synthase kinase 3 (GSK-3).^[1] Furthermore, it can inhibit tyrosine phosphatases like PTP1B, which deactivates the insulin receptor, thereby prolonging insulin signaling.^[1] These characteristics suggest its potential as a therapeutic agent for diabetes.^[1] Additionally, radiolabeled Vanadyl acetylacetonate ($[\text{}^{48}\text{V}]\text{VO}(\text{acac})_2$) is being investigated as a novel radiotracer for cancer imaging with positron emission tomography (PET).^{[16][17]}

Experimental Protocols: Synthesis of Vanadyl Acetylacetonate

The following is a representative protocol for the laboratory synthesis of Vanadyl acetylacetonate from vanadium pentoxide.

Materials and Reagents:

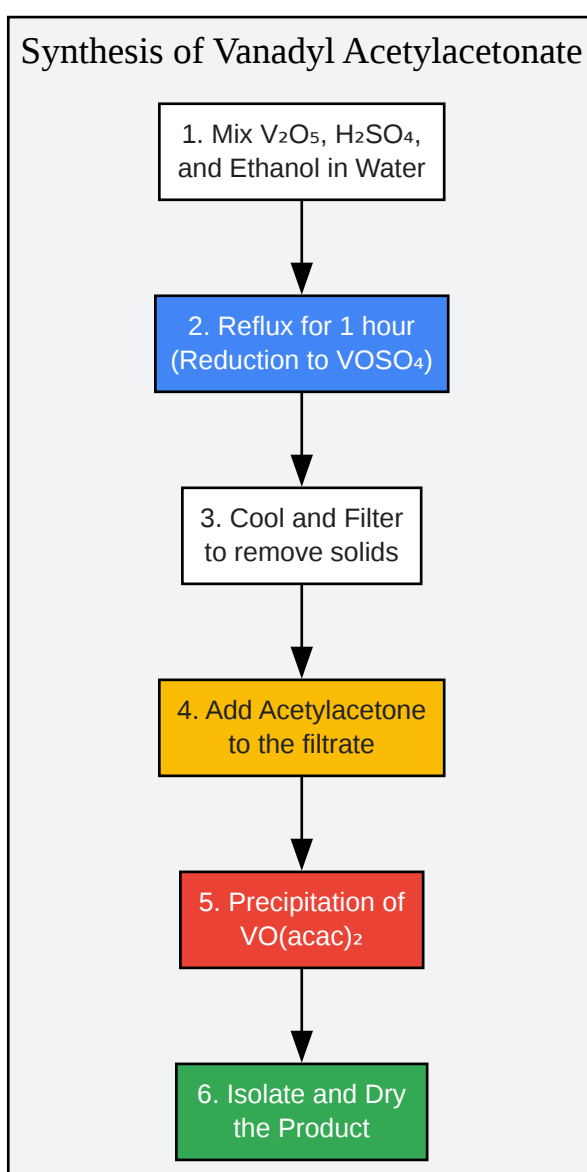
- Vanadium pentoxide (V_2O_5)
- Concentrated sulfuric acid (H_2SO_4)
- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)

- Acetylacetone (Hacac)
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Conical flask

Procedure:

- Preparation of Vanadyl Sulfate Solution:
 - In a 50 mL round-bottom flask, cautiously add 5.0 mL of concentrated H_2SO_4 to 5.0 mL of distilled water.[\[18\]](#)
 - To this acidic solution, add 18.0 mL of ethanol and 2.0 g of vanadium pentoxide.[\[18\]](#)
- Reduction of Vanadium(V):
 - Attach a reflux condenser to the flask and heat the mixture vigorously using a heating mantle for approximately one hour.[\[18\]](#) Swirl the mixture periodically. The orange V_2O_5 will dissolve, forming a dark blue-green solution, indicating the reduction of vanadium(V) to vanadyl(IV).[\[18\]](#)
- Isolation of Vanadyl Sulfate:
 - After one hour, cool the reaction mixture in an ice bath and filter it under vacuum to remove any unreacted solids.[\[18\]](#)
- Formation of Vanadyl Acetylacetonate:
 - Transfer the filtrate to a 250 mL conical flask.

- Slowly add 6 mL of acetylacetone to the filtrate while shaking.[18]
- Precipitation and Isolation of the Product:
 - The Vanadyl acetylacetonate will precipitate from the solution.
 - Collect the blue-green solid product by vacuum filtration.
 - Wash the product with distilled water and allow it to air dry.



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Caption: Workflow for the synthesis of Vanadyl Acetylacetonate.

Analytical Characterization

Various analytical techniques are employed to confirm the identity and purity of synthesized Vanadyl acetylacetonate. High-Performance Liquid Chromatography (HPLC) is a common method for characterization, often using a C18 column with a mobile phase gradient of acetonitrile and water.^{[16][19]} Spectroscopic methods such as Infrared (IR) spectroscopy are valuable for identifying the characteristic V=O bond stretching frequency.^{[18][20]}

Conclusion

Vanadyl acetylacetonate (CAS 3153-26-2) is a compound of significant interest due to its versatile applications in catalysis, materials science, and biomedical research. Its efficacy as a catalyst in organic synthesis, particularly in stereoselective epoxidations, makes it a valuable tool for chemists. Furthermore, its emerging role in the development of novel materials and its potential as a therapeutic agent underscore its importance in cutting-edge research. However, its hazardous properties necessitate strict adherence to safety protocols to ensure its responsible and effective use. This guide has provided a comprehensive overview of the essential technical information required by researchers and professionals working with this multifaceted coordination complex.

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